O-Butylhydroxylamine Hydrochloride: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*O-butylhydroxylamine hydrochloride*
CAS No.:	*4490-82-8*
Cat. No.:	*B1279949*

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Abstract

O-Butylhydroxylamine hydrochloride (CAS No: 4490-82-8) is a pivotal reagent in modern organic synthesis, serving as a versatile building block for complex molecules, particularly within the pharmaceutical industry. This guide provides an in-depth technical examination of its core properties, reactivity, and strategic applications. We will explore the mechanistic underpinnings of its primary reaction—the formation of O-butyloximes—and its role in modulating the physicochemical and pharmacokinetic profiles of drug candidates. This document offers field-proven experimental protocols and expert insights, designed to equip researchers, chemists, and drug development professionals with the knowledge to effectively leverage this compound in their synthetic endeavors.

Introduction: The Strategic Value of O-Alkylhydroxylamines

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In the landscape of medicinal chemistry, the strategic modification of lead compounds is paramount to achieving desired therapeutic outcomes. O-alkylhydroxylamines, particularly **O-butylhydroxylamine hydrochloride**, have emerged as indispensable tools for this purpose. Their hallmark reaction with aldehydes and ketones yields stable O-alkyloxime ethers, a functional group that can profoundly influence a molecule's lipophilicity, metabolic stability, and bioisosteric properties.[1][2] The introduction of the O-butyl chain provides a reliable method for increasing non-polarity, which can be critical for enhancing membrane permeability and oral bioavailability. This guide moves beyond a simple recitation of facts to explain the causality behind its application, empowering scientists to make informed decisions in the laboratory.

Core Physicochemical & Structural Data

A foundational understanding of a reagent's physical and chemical identity is the starting point for any successful synthetic application.

Molecular Structure

O-butylhydroxylamine hydrochloride consists of a linear four-carbon alkyl chain (n-butyl) attached to the oxygen atom of a hydroxylamine core. The amine is protonated, forming a stable hydrochloride salt, which enhances its shelf-life and handling characteristics.

Diagram 1: Molecular Structure of **O-butylhydroxylamine hydrochloride**

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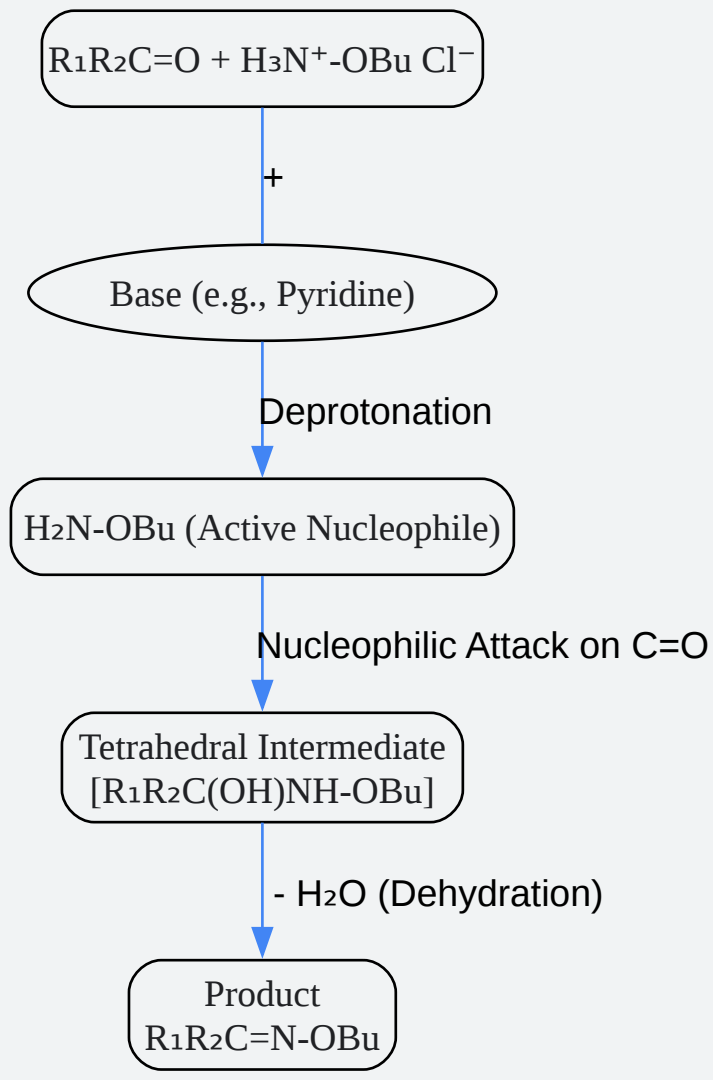

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Caption: Key steps in the formation of an O-butyloxime ether.

Expertise & Experience: The choice of base and solvent is critical. While inorganic bases like sodium acetate can be used, organic bases such as pyridine or triethylamine are often preferred as they can also act as catalysts for the dehydration step. The reaction is typically performed in a protic solvent like ethanol to facilitate proton transfer.

Field-Proven Experimental Protocol

This protocol describes a robust and self-validating method for the synthesis of an O-butyloxime from a generic ketone, incorporating checks to ensure reaction integrity.

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Objective

To synthesize the O-butyloxime derivative of 4'-methoxyacetophenone as a model reaction.

Materials

- 4'-Methoxyacetophenone
- **O-Butylhydroxylamine hydrochloride** (CAS: 4490-82-8)
- Pyridine, anhydrous
- Ethanol (200 proof)
- Ethyl acetate (EtOAc)
- Hexanes
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Standard laboratory glassware, magnetic stirrer, heating mantle, TLC plates

Experimental Workflow

Diagram 3: Laboratory Workflow for O-Butyloxime Synthesis

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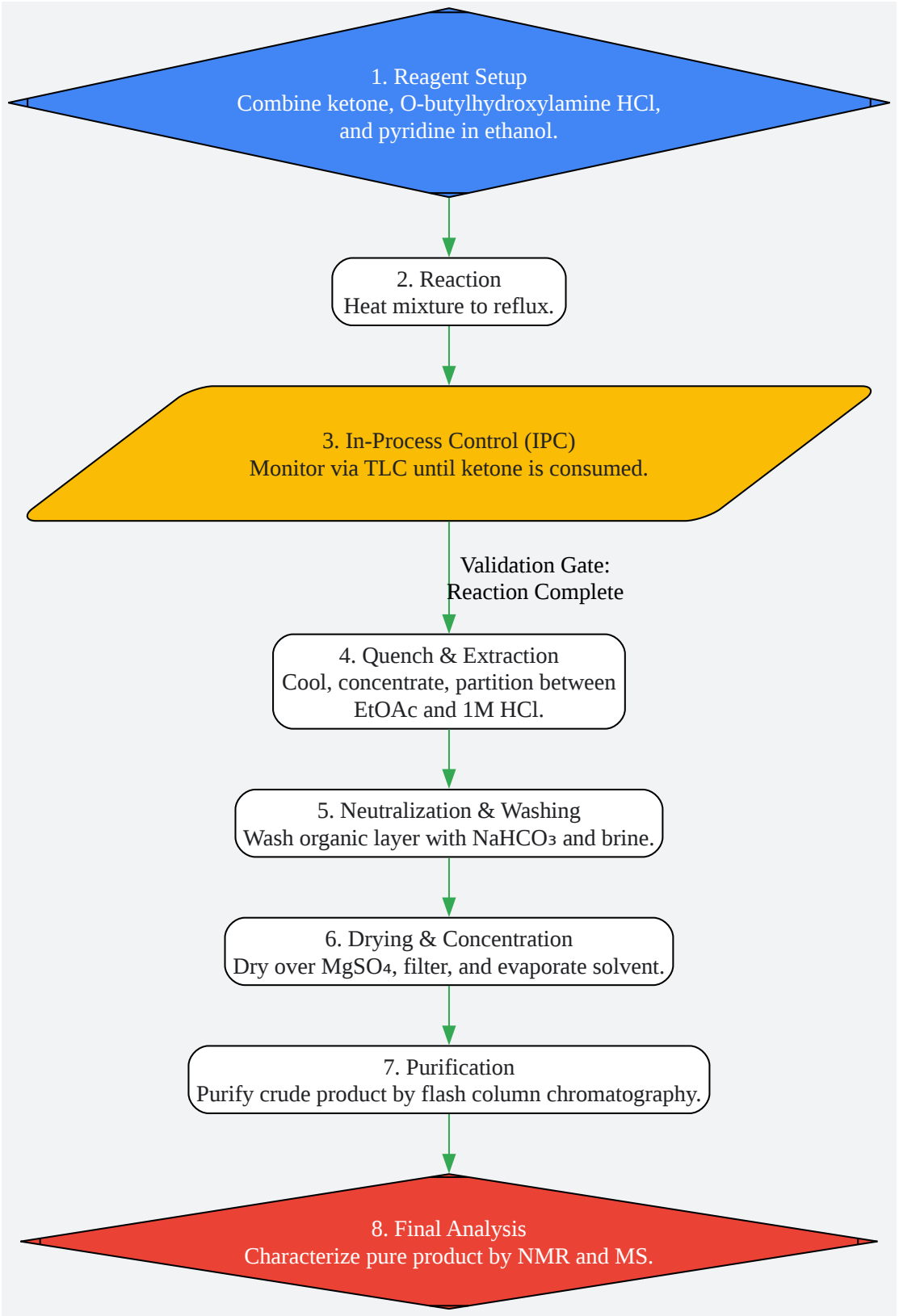

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Caption: A self-validating workflow for reproducible oxime synthesis.

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Step-by-Step Methodology

- Reaction Setup: To a solution of 4'-methoxyacetophenone (1.0 eq) in ethanol, add **O-butylhydroxylamine hydrochloride** (1.2 eq) followed by pyridine (2.0 eq).
    - Causality: Using a slight excess (1.2 eq) of the hydroxylamine ensures the complete consumption of the limiting ketone. Pyridine serves as both the base to free the nucleophile and a solvent.
- Heating: Heat the reaction mixture to reflux (approx. 78 °C) and maintain with stirring.
- In-Process Control (IPC): Monitor the reaction's progress every hour using Thin-Layer Chromatography (TLC) with a 4:1 Hexanes:EtOAc eluent. The reaction is complete when the starting ketone spot is no longer visible by UV light.
    - Trustworthiness: This IPC step is a critical self-validating check. It prevents premature workup of an incomplete reaction or prolonged heating that could lead to side products, ensuring efficiency and reproducibility.
- Workup and Extraction: Once complete, cool the reaction to room temperature and remove the solvent under reduced pressure. Dissolve the residue in ethyl acetate and wash sequentially with 1 M HCl (to remove pyridine), saturated $NaHCO_3$ (to remove residual acid), and brine.
- Drying and Concentration: Dry the separated organic layer over anhydrous $MgSO_4$, filter, and concentrate via rotary evaporation to yield the crude product.
- Purification: Purify the crude oil by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to isolate the pure O-butyloxime product.

Safety and Hazard Management

O-Butylhydroxylamine hydrochloride is classified as a substance that causes skin and serious eye irritation. * Handling: Always handle this reagent in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. * Spills: In case of skin contact, wash thoroughly with

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plenty of water. If eye contact occurs, rinse cautiously with water for several minutes. * Storage: Store in a tightly closed container in a cool, dry place, protected from moisture.

Conclusion

O-Butylhydroxylamine hydrochloride is more than a simple reagent; it is a strategic tool for molecular design in drug discovery. Its ability to predictably form stable oxime ethers allows medicinal chemists to fine-tune critical ADME properties, transforming a promising compound into a viable drug candidate. By understanding the causality behind the reaction mechanism and employing robust, self-validating protocols, researchers can confidently and effectively utilize this compound to accelerate the development of novel therapeutics.

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